

chemical formula and CAS number for magnesium arsenate

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Compound of Interest

Compound Name: Magnesium arsenate

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An In-depth Technical Guide to Magnesium Arsenate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **magnesium arsenate**, detailing its chemical properties, synthesis protocols, biological interactions, and relevant experimental workflows. The information is intended to support research and development activities where this compound may be encountered.

Chemical Identification and Properties

Magnesium arsenate is an inorganic compound consisting of magnesium and arsenate ions.

[1] It is a white or colorless crystalline solid.[1][2][3]

Table 1: Chemical Identifiers for **Magnesium Arsenate**

Identifier	Value
Chemical Name	Magnesium Arsenate
IUPAC Name	Trimagnesium diarsenate
Chemical Formula	$\text{Mg}_3(\text{AsO}_4)_2$
CAS Number	10103-50-1[1][2][3][4]
Molecular Weight	350.75 g/mol [1][4]

| Synonyms | Magnesium O-arsenate, Arsenic acid, magnesium salt (2:3)[2][4] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystals or powder [2][3]
Solubility	Insoluble in water[1][2][3]
Chemical Dangers	Decomposes on heating to produce toxic arsenic fumes. Reacts with acids to release toxic arsine gas.[5]

| Stability | Stable under normal conditions. |

Experimental Protocols: Synthesis of Magnesium Arsenate

Several methods have been established for the synthesis of **magnesium arsenate**. The choice of method can influence the crystalline structure and purity of the final product.

This laboratory-scale method involves the reaction of soluble magnesium and arsenate salts.

- Principle: A double displacement reaction in an aqueous solution results in the precipitation of insoluble **magnesium arsenate**.

- Procedure:
 - Prepare a solution of a soluble magnesium salt, such as magnesium chloride (MgCl_2).
 - Prepare a solution of a soluble arsenate salt, such as ammonium arsenate ($(\text{NH}_4)_3\text{AsO}_4$).
 - Slowly add the ammonium arsenate solution to the magnesium chloride solution with constant stirring.
 - Control the pH of the mixture, as it can affect the composition of the precipitate.
 - The resulting white precipitate of **magnesium arsenate** is collected by filtration.
 - Wash the precipitate with deionized water to remove soluble impurities.
 - Dry the purified precipitate in an oven at a suitable temperature.[\[1\]](#)

This industrial method is used for producing a crystalline product with low water-soluble arsenic content, suitable for applications like insecticides.[\[6\]](#)

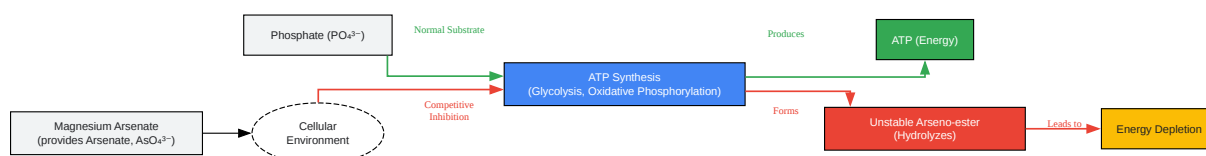
- Principle: The reaction between magnesium hydroxide and arsenic acid is conducted at elevated temperatures and pressures in an autoclave to enhance the reaction rate and control crystal morphology.[\[1\]](#)[\[6\]](#)
- Procedure (based on U.S. Patent 1,737,114 A):
 - A slurry of magnesium hydroxide ($\text{Mg}(\text{OH})_2$) in water is prepared.[\[6\]](#)
 - An arsenic acid (H_3AsO_4) solution is mixed with the slurry.
 - To improve the reaction speed and obtain a fluffier product, a small amount of an alkali metal compound, such as sodium hydroxide (NaOH), is added. This acts as a carrier for the arsenic acid.[\[6\]](#)
 - The mixture is transferred to an autoclave.
 - The reaction is conducted at a temperature above the atmospheric boiling point of water (e.g., approximately 180°C).[\[6\]](#)

- The elevated temperature and pressure drive the reaction to completion, forming needle-like crystals of **magnesium arsenate**.^[6]
- After cooling, the product is filtered, washed, and dried.

Biological Interactions and Signaling

The biological activity of **magnesium arsenate** is primarily driven by the arsenate ion (AsO_4^{3-}), which is a chemical analog of the phosphate ion (PO_4^{3-}).^[1] This mimicry allows arsenate to interfere with essential phosphate-dependent cellular processes.

Arsenate's structural similarity to phosphate allows it to substitute for phosphate in key metabolic pathways, most notably ATP synthesis. During glycolysis, arsenate can replace phosphate in the step where glyceraldehyde-3-phosphate is oxidized, forming an unstable intermediate (1-arseno-3-phosphoglycerate) instead of 1,3-bisphosphoglycerate. This compound rapidly hydrolyzes, uncoupling substrate-level phosphorylation and depleting the cell of energy without generating ATP.



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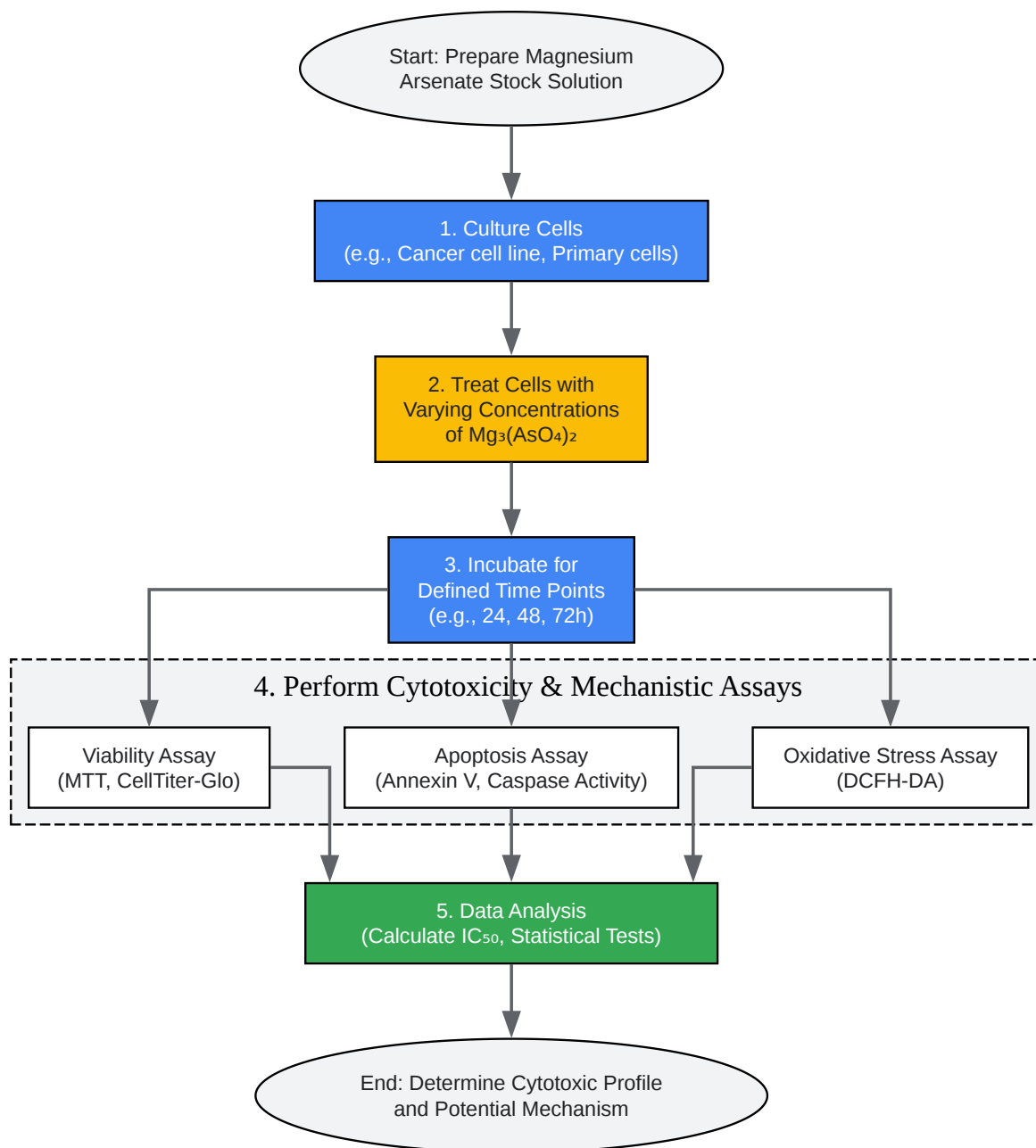
Caption: Arsenate interferes with ATP synthesis by substituting for phosphate.

While specific signaling pathways for **magnesium arsenate** are not extensively documented, studies on related arsenic compounds offer valuable insights. Arsenic compounds are known to induce oxidative stress and modulate pathways related to inflammation, apoptosis, and cellular defense.

For instance, arsenic trioxide has been shown to induce cardiotoxicity, which can be alleviated by agents that activate the Nrf2 pathway (a key regulator of antioxidant response) and suppress the TLR4/NF- κ B pathway (a major inflammatory signaling cascade).[7] Furthermore, arsenite can trigger apoptosis in T lymphocytes through signaling that involves membrane rafts and the activation of c-Jun amino-terminal kinase (JNK), a member of the MAP kinase family.[8] These findings suggest that the arsenate from **magnesium arsenate** could potentially trigger similar stress-response and cell death pathways.

Experimental Workflow: Cytotoxicity Assessment

Investigating the biological impact of **magnesium arsenate** is crucial for both toxicological assessment and exploring potential therapeutic applications of arsenicals.[9] Below is a logical workflow for assessing its cytotoxicity in a cell-based model.



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